

Optimal Woodtide Concentration for Kinase Assays: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Woodtide is a synthetic peptide substrate widely utilized for assaying the activity of the Dual-specificity tyrosine-phosphorylation-regulated kinase (DYRK) family.[1][2][3] Its sequence is derived from the phosphorylation site of the Forkhead box protein O1 (FOXO1), also known as FKHR.[2][3] Accurate determination of kinase activity is pivotal for basic research and drug discovery, and optimizing the substrate concentration is a critical parameter for a robust and reliable kinase assay. This document provides detailed application notes and protocols for utilizing **Woodtide** in various kinase assay formats, with a focus on determining the optimal concentration for accurate and reproducible results.

Data Presentation: Quantitative Insights for Woodtide Usage

The optimal concentration of **Woodtide** in a kinase assay is dependent on the specific DYRK family member being assayed and the assay format. For routine kinase assays, a concentration of 50 μ M **Woodtide** has been effectively used for assaying dDYRK2 and MNB (minibrain), members of the DYRK family.[4]

For more detailed kinetic studies, understanding the Michaelis-Menten constant (Km) of the substrate for the kinase is essential. While the specific Km of **Woodtide** for all DYRK kinases is



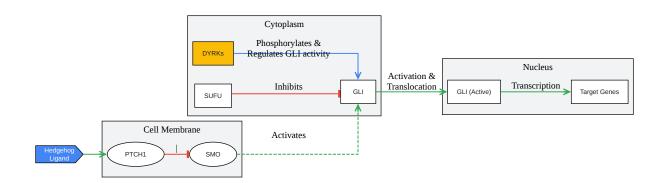
not readily available in the literature, a closely related peptide substrate optimized for DYRK1A, known as DYRKtide, exhibits a Km of 35 μ M.[5] This value serves as a valuable benchmark for optimizing **Woodtide** concentrations in DYRK1A assays, suggesting that an optimal concentration would likely be in the range of 10-100 μ M to approach enzyme saturation.

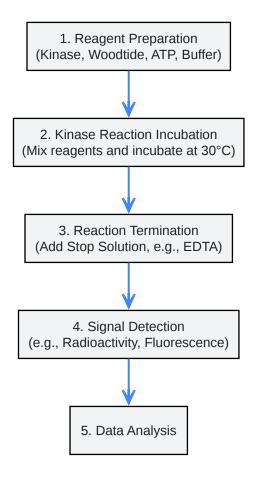
Parameter	Value	Kinase	Notes
Recommended Concentration	50 μΜ	dDYRK2, MNB	A commonly used concentration for endpoint assays.[4]
Km of a similar peptide (DYRKtide)	35 μΜ	DYRK1A	Provides a strong indication for the optimal concentration range for Woodtide in DYRK1A assays.[5]

Signaling Pathway Context: DYRK Kinases

DYRK kinases are integral components of multiple signaling pathways, playing crucial roles in cell proliferation, differentiation, and survival.[6] A notable example is their involvement in the Hedgehog signaling pathway, a critical regulator of embryonic development and tissue homeostasis.[1] Misregulation of this pathway is implicated in various cancers. The diagram below illustrates a simplified representation of the Hedgehog signaling pathway, highlighting the involvement of DYRK kinases.







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